

Essential Safety and Logistical Information for Handling Tiafenacil

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Compound of Interest

Compound Name: Tiafenacil

Cat. No.: B1428544

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **Tiafenacil** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

When handling **Tiafenacil**, applicators and other handlers must wear the following personal protective equipment to minimize exposure and ensure safety^{[1][2]}:

- **Hand Protection:** Waterproof gloves are required.^{[1][2]} For enhanced protection, consider wearing a light pair of disposable gloves underneath the outer chemical-resistant gloves.^[3]
- **Body Protection:** A long-sleeved shirt and long pants are mandatory. For tasks with a risk of splashing, a chemical-resistant apron is recommended.
- **Eye Protection:** Protective eyewear, such as safety glasses with side-shields or goggles, is necessary to prevent eye contact.
- **Footwear:** Shoes plus socks are required as minimum footwear. In areas with a risk of spills, chemical-resistant boots should be worn.
- **Respiratory Protection:** While not always mandatory, a suitable respirator should be used if dust or aerosols are generated or if working in an area with inadequate ventilation.

Toxicity Data

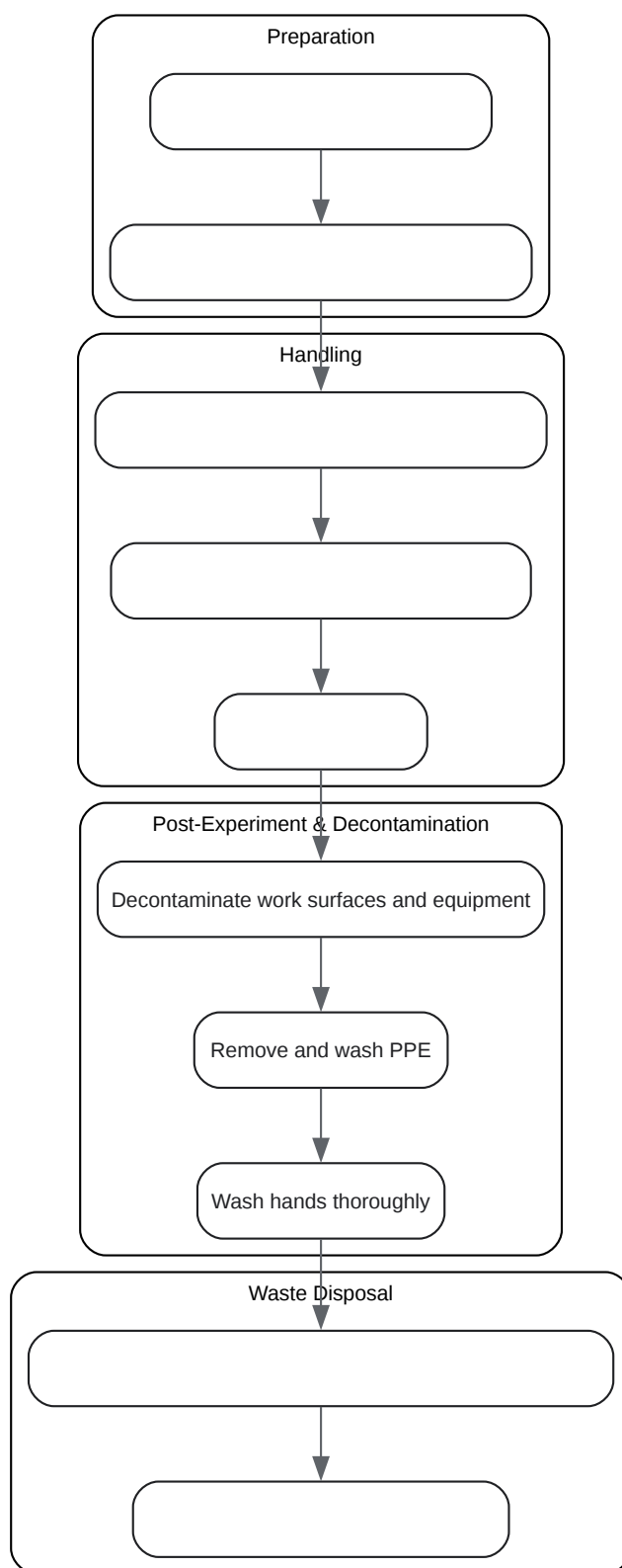
The following table summarizes the available acute toxicity data for **Tiafenacil**. It is important to note that **Tiafenacil** has low levels of acute toxicity through oral, dermal, and inhalation routes.

Toxicity Data	Value	Species
Acute Oral LD50	> 5,000 mg/kg	Rat
Acute Dermal LD50	> 2,000 mg/kg	Rabbit
Acute Inhalation LC50	> 5.28 mg/L air	Rat
Australian Acceptable Daily Intake (ADI)	0.004 mg/kg/day	Human

Source: Nufarm, Regulations.gov

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **Tiafenacil** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for the safe laboratory handling of **Tiafenacil**.

Disposal Plan

Proper disposal of **Tiafenacil** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

- **Product Disposal:** Waste resulting from the use of this product should be disposed of on-site or at an approved waste disposal facility. Do not contaminate water, food, or feed by disposal.
- **Contaminated PPE:** Discard clothing and other absorbent materials that have been drenched or heavily contaminated with this product's concentrate. Do not reuse them.
- **Container Disposal:** Nonrefillable containers should not be reused. Completely empty the liner by shaking and tapping the sides and bottom to loosen clinging particles before disposing of it in a sanitary landfill or by incineration if allowed by state and local authorities.

Emergency Procedures

In the event of an emergency, follow these first-aid measures and seek immediate medical attention:

- **If Swallowed:** Call a poison control center or doctor immediately for treatment advice. Have the person sip a glass of water if able to swallow. Do not induce vomiting unless told to do so by the poison control center or doctor. Do not give anything to an unconscious person.
- **For 24-Hour Medical Emergency Assistance:** Call 1-888-484-7546.
- **For Chemical Emergency (Spill, Leak, Fire, or Accident):** Call CHEMTREC at 1-800-424-9300.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. downloads.regulations.gov [downloads.regulations.gov]
- 3. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
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